

(1-Benzothiophen-4-yl)boronic acid molecular weight

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Compound of Interest

Compound Name: (1-Benzothiophen-4-yl)boronic acid

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An In-depth Guide to the Molecular Weight of (1-Benzothiophen-4-yl)boronic acid

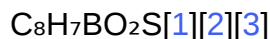
This technical guide provides a detailed breakdown of the molecular weight for **(1-Benzothiophen-4-yl)boronic acid**, a compound of interest for researchers, scientists, and professionals in drug development.

Molecular Composition and Weight

(1-Benzothiophen-4-yl)boronic acid is an organoboron compound containing carbon, hydrogen, boron, oxygen, and sulfur. Its chemical structure is fundamental to its reactivity and physical properties.

Molecular Formula

The empirical and molecular formula for **(1-Benzothiophen-4-yl)boronic acid** has been determined to be:



This formula indicates that a single molecule of the compound consists of eight carbon atoms, seven hydrogen atoms, one boron atom, two oxygen atoms, and one sulfur atom.

Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all constituent atoms in the molecule. The standard atomic weights for the elements present are:

- Carbon (C): approximately 12.011 amu[4][5][6]
- Hydrogen (H): approximately 1.008 amu[7][8][9][10][11]
- Boron (B): approximately 10.81 amu[12][13][14][15]
- Oxygen (O): approximately 15.999 amu[16][17][18][19]
- Sulfur (S): approximately 32.066 amu[20][21][22]

Based on these atomic weights, the molecular weight of **(1-Benzothiophen-4-yl)boronic acid** is calculated as follows and presented in Table 1. The widely accepted molecular weight is 178.02 g/mol [1][3][23].

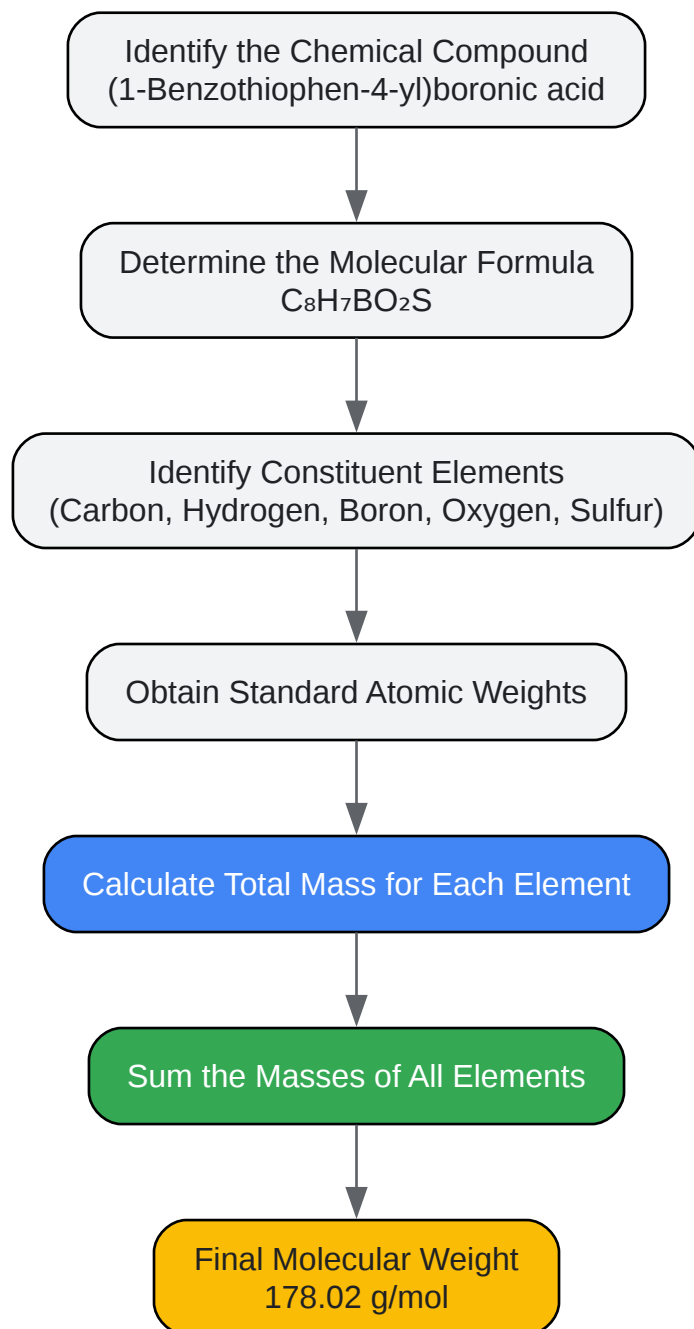
Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	8	12.011	96.088
Hydrogen	H	7	1.008	7.056
Boron	B	1	10.81	10.81
Oxygen	O	2	15.999	31.998
Sulfur	S	1	32.066	32.066
Total			178.018	

Table 1: Calculation of the molecular weight of **(1-Benzothiophen-4-yl)boronic acid**.

Logical Representation of Molecular Weight Determination

The process of determining the molecular weight of a chemical compound is a foundational concept in chemistry. It follows a logical workflow from identifying the molecular formula to

summing the atomic weights of its constituent elements.



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Workflow for Molecular Weight Calculation.

Note: Experimental protocols and signaling pathways are not applicable to the determination of a compound's molecular weight, which is a fundamental chemical property derived from its atomic composition.

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